Technical Guide: Ribociclib-d6 Hydrochloride Solubility in DMSO and Methanol

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Compound of Interest

Compound Name:	*Ribociclib-d6 (hydrochloride)*
Cat. No.:	*B8191612*

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Executive Summary

Ribociclib-d6 hydrochloride (LEE011-d6 HCl) is the stable isotope-labeled internal standard (IS) used for the precise quantification of Ribociclib in biological matrices via LC-MS/MS.[1] Its solubility profile is critical for assay reproducibility: while DMSO is the superior solvent for high-concentration stock solutions (up to 100 mg/mL), Methanol is the preferred solvent for working standards and intermediate dilutions due to its compatibility with mobile phases and faster evaporation rates.

This guide provides an evidence-based framework for solubilizing, storing, and handling Ribociclib-d6 HCl, minimizing the risks of precipitation and degradation during bioanalytical workflows.

Physicochemical Profile & Solubility Landscape

Understanding the chemical nature of the salt form is the first step in preventing experimental failure. Ribociclib-d6 is supplied as a hydrochloride salt, which significantly influences its solubility compared to the free base or succinate forms.

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Property	Specification
Compound Name	Ribociclib-d6 Hydrochloride
Synonyms	LEE011-d6 HCl
Molecular Weight	~477.04 g/mol
Form	Solid (Light yellow to light brown)
Hygroscopicity	Moderate (Salt form attracts moisture)
Primary Application	Internal Standard (IS) for LC-MS/MS

Solubility Data: Theoretical vs. Practical

While vendor data often cites maximum solubility limits, practical laboratory workflows require conservative concentrations to prevent precipitation during freeze-thaw cycles.

Solvent	Theoretical Max Solubility (25°C)	Recommended Practical Stock Conc.	Function
DMSO	~100 mg/mL (209 mM) [1]	1 – 10 mg/mL	Primary Stock: Long-term storage.[1][2]
Methanol	Soluble (Limit not defined)	0.1 – 1 mg/mL	Working Stock: Daily use/Spiking.
Water	Insoluble / Poor	N/A	Avoid for stocks; use only in final dilution.
Ethanol	Insoluble	N/A	Not recommended.[3]

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> *Expert Insight: Although DMSO can theoretically dissolve up to 100 mg/mL with heavy sonication, such high concentrations are viscous and prone to "crashing out" when stored at -20°C. A 1 mg/mL or 5 mg/mL stock is sufficient for almost all bioanalytical applications and ensures easier pipetting.*

Solvent Selection Logic

The choice between DMSO and Methanol is not arbitrary; it is dictated by the stage of the analytical workflow.

DMSO (Dimethyl Sulfoxide)[6][7][8]

- Role: The "Universal Solubilizer" for the primary stock.
- Pros: Breaks the crystal lattice of the hydrochloride salt effectively. High boiling point prevents concentration changes due to evaporation.
- Cons: High freezing point (19°C). DMSO stocks freeze at room temperature or in the fridge, requiring complete thawing and vortexing before use. It is also hygroscopic; water absorption can degrade the compound over months.

Methanol (MeOH)[6][7]

- Role: The "Bridge Solvent" for working solutions.
- Pros: Low viscosity, easy to pipette, and compatible with LC-MS mobile phases (usually Water/Acetonitrile or Water/Methanol).
- Cons: High volatility. Storing methanolic stocks for months can lead to solvent evaporation, artificially increasing the concentration and skewing calibration curves.

Decision Logic: Solvent Workflow

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Figure 1: Optimal solvent workflow for Ribociclib-d6 HCl, moving from high-solubility storage (DMSO) to analytical compatibility (Methanol).

Experimental Protocols

Protocol A: Preparation of Primary Stock (1 mg/mL in DMSO)

This protocol yields a robust stock solution stable for 6 months at -80°C.

- Equilibration: Allow the Ribociclib-d6 HCl vial to reach room temperature before opening (prevents condensation).
- Weighing: Accurately weigh 1.0 mg of the substance into a 1.5 mL amber glass vial (or low-binding polypropylene tube).
- Solvent Addition: Add 1.0 mL of anhydrous DMSO (Grade: ≥99.9%).
  - Note: Do not use "wet" DMSO; moisture reduces solubility and stability.
- Dissolution:
  - Vortex vigorously for 30 seconds.
  - Sonicate in a water bath at ambient temperature for 1-2 minutes.
  - Check: Inspect against light. The solution must be clear yellow/brown with no visible particulates.
- Aliquot & Store: Divide into 100 µL aliquots to avoid repeated freeze-thaw cycles. Store at -80°C.

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Protocol B: Preparation of Working Standard (10 µg/mL in Methanol)

This solution is used to spike calibration curves and QC samples.

- Thaw Stock: Thaw one aliquot of the DMSO Primary Stock. Vortex for 10 seconds to ensure homogeneity (DMSO separates upon freezing).
- Dilution:
  - Pipette 10 µL of the DMSO Stock (1 mg/mL).
  - Transfer into 990 µL of HPLC-grade Methanol.
- Mixing: Vortex for 10 seconds.
- Storage: Store at -20°C for up to 1 month. Ensure the cap is tightly sealed to prevent evaporation.

Troubleshooting & Stability (Self-Validating Systems)

The "Crash Out" Phenomenon

Ribociclib-d6 HCl is hydrophobic. If you dilute a high-concentration DMSO stock directly into a purely aqueous buffer (e.g., PBS or water), it may precipitate immediately.

Corrective Action: Always perform an intermediate dilution in Methanol or Acetonitrile before introducing the compound to aqueous media. Ensure the final organic content is >10% if the concentration is high.

Stability Indicators

- Visual Check: If the DMSO stock turns cloudy upon thawing, warm it to 37°C for 5 minutes and vortex. If particles remain, the salt has likely dissociated or degraded; discard the aliquot.

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- LC-MS Response: A sudden drop in IS peak area (>20% variance) across a run usually indicates precipitation in the autosampler vial.
  - Fix: Change the autosampler solvent to 50:50 Methanol:Water instead of 100% Water.

Storage Matrix

Condition	DMSO Stock	Methanol Working Soln.
-80°C	6 Months (Optimal)	Not Recommended (Evaporation risk)
-20°C	1 Month	1 Month
4°C	< 24 Hours	< 1 Week
Room Temp	Avoid (Hygroscopic)	Avoid (Evaporation)

References

- National Institutes of Health (NIH).Solubilization of a novel antitumor drug ribociclib in water and ten different organic solvents. PubMed PMID: 35695255. Retrieved from [Link]

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